

In Vitro Activity of Wu-5 Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: Wu-5

Cat. No.: B15620743

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This technical guide provides a comprehensive overview of the in vitro activity of **Wu-5**, a novel inhibitor of Ubiquitin-Specific Peptidase 10 (USP10). **Wu-5** has demonstrated significant anti-leukemic properties, particularly in acute myeloid leukemia (AML) cells harboring the FMS-like tyrosine kinase 3 internal tandem duplication (FLT3-ITD) mutation. This document details the inhibitor's mechanism of action, presents quantitative data on its activity, outlines experimental protocols for its evaluation, and visualizes the key signaling pathways and experimental workflows.

Core Mechanism of Action

Wu-5 is a potent and selective inhibitor of USP10, a deubiquitinating enzyme responsible for stabilizing the FLT3-ITD oncoprotein.^{[1][2][3][4]} By directly binding to and inactivating USP10, **Wu-5** promotes the proteasome-mediated degradation of FLT3-ITD.^{[1][2][3]} This leads to the downregulation of downstream pro-survival signaling pathways, including the FLT3 and AMP-activated protein kinase (AMPK) pathways, ultimately inducing apoptosis in FLT3-ITD-positive AML cells.^{[1][3][5]}

Quantitative Data Presentation

The in vitro efficacy of the **Wu-5** inhibitor has been quantified across various assays, demonstrating its potency against USP10 and its selective cytotoxic effects on FLT3-ITD-positive AML cells.

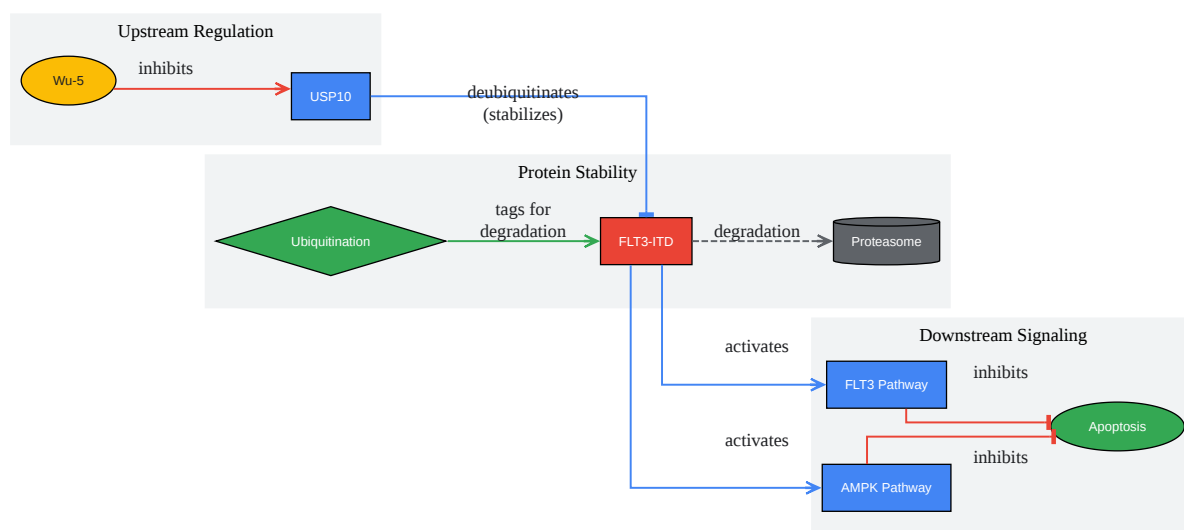
Parameter	Target/Cell Line	Value	Assay Type	Reference
IC50	USP10	8.3 μ M	In vitro deubiquitinase activity assay	[1] [2] [3]
IC50	MV4-11 (FLT3-ITD+)	3.794 μ M	Cell Viability Assay	[3]
IC50	Molm13 (FLT3-ITD+)	5.056 μ M	Cell Viability Assay	[3]
IC50	MV4-11R (Resistant)	8.386 μ M	Cell Viability Assay	[3]

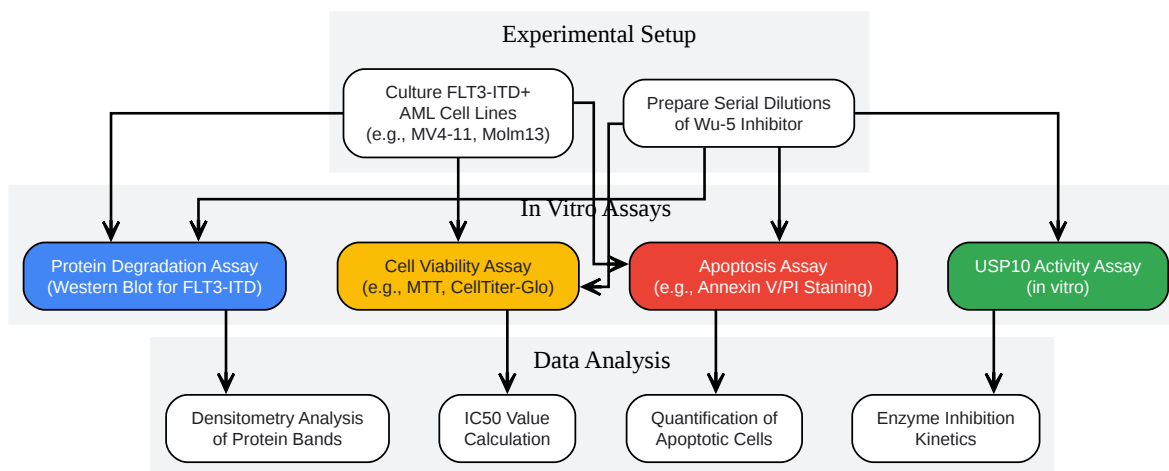
Signaling Pathways and Experimental Workflows

To elucidate the mechanism of **Wu-5**, it is crucial to understand the signaling cascades it perturbs and the experimental procedures used to assess its activity.

Signaling Pathways Modulated by Wu-5

The following diagram illustrates the signaling pathway targeted by **Wu-5**. Inhibition of USP10 leads to the degradation of FLT3-ITD, which in turn inhibits the downstream FLT3 and AMPK signaling pathways, ultimately promoting apoptosis.





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